

Technical Guide: Physicochemical Properties of Ethyl 4-Pyridylacetate Hydrochloride

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Compound of Interest

Compound Name: Ethyl 4-Pyridylacetate
hydrochloride

Cat. No.: B174171

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This document provides a concise overview of the core physicochemical properties of **Ethyl 4-Pyridylacetate hydrochloride**, a compound of interest in synthetic chemistry and pharmaceutical research. The data presented herein is intended for researchers, scientists, and professionals in the field of drug development.

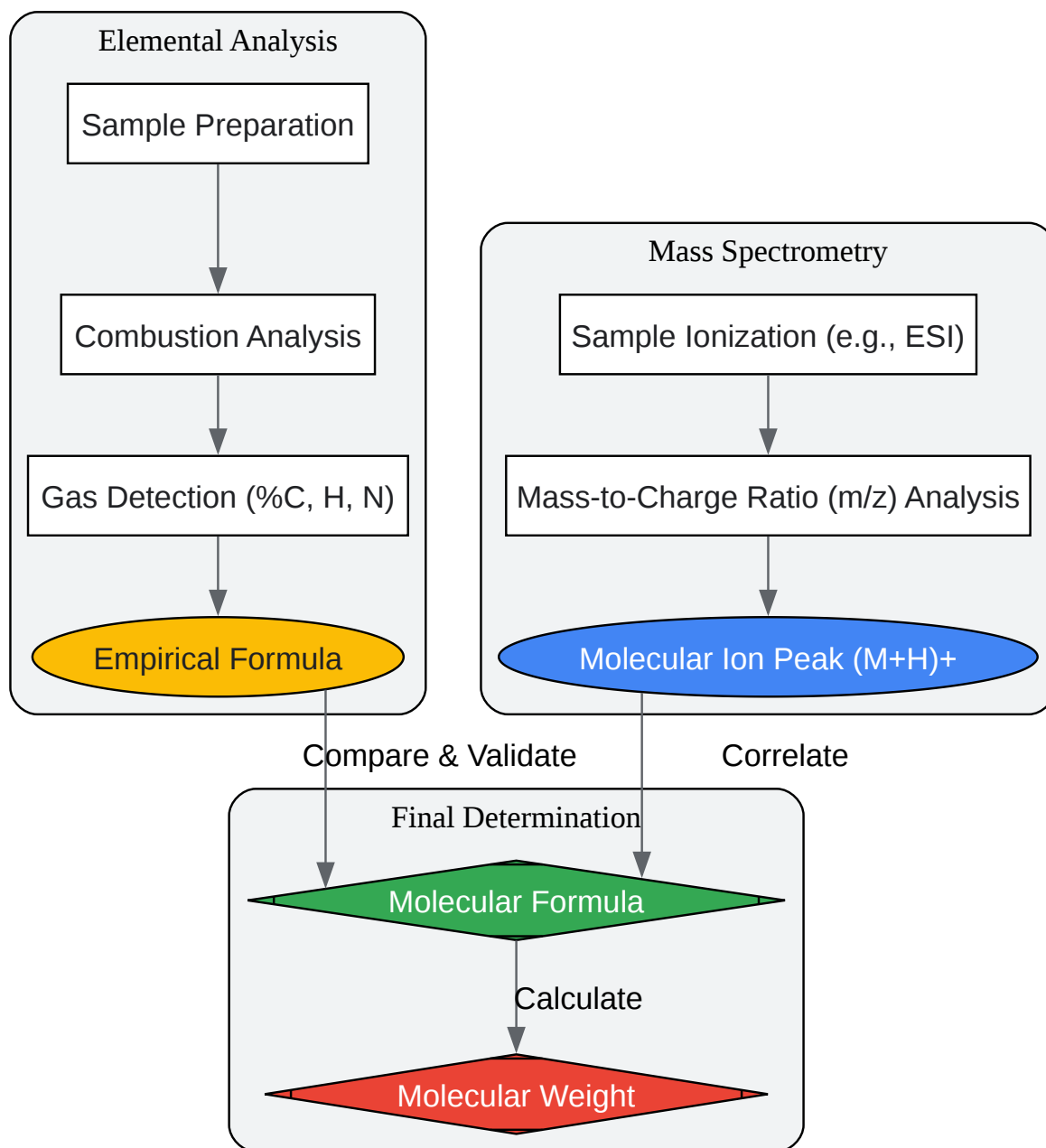
Physicochemical Data

The fundamental molecular attributes of **Ethyl 4-Pyridylacetate hydrochloride** have been determined and are summarized in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₉ H ₁₂ ClNO ₂ [1] [2] [3] |
| Molecular Weight | 201.65 g/mol [1] [2] [3] |
| CAS Number | 102879-50-5 [1] [2] [3] |

Methodology for Characterization

The determination of the molecular formula and weight of a compound like **Ethyl 4-Pyridylacetate hydrochloride** follows a structured experimental workflow. This process integrates elemental analysis with mass spectrometry to provide an unambiguous identification.



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Caption: Workflow for determining molecular formula and weight.

The workflow begins with two parallel processes: elemental analysis and mass spectrometry. Elemental analysis provides the empirical formula by determining the percentage composition

of carbon, hydrogen, and nitrogen. Concurrently, mass spectrometry measures the mass-to-charge ratio of the ionized molecule, revealing the molecular weight of the cation. By correlating the empirical formula with the molecular weight obtained from the molecular ion peak, the definitive molecular formula is established. The precise molecular weight is then calculated from this final molecular formula.

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References

- 1. usbio.net [usbio.net]
- 2. Page loading... [wap.guidechem.com]
- 3. usbio.net [usbio.net]
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